

Essential Safety and Operational Guide for 2,3,4,6-Tetrafluoropyridine

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Compound of Interest

Compound Name: 2,3,4,6-Tetrafluoropyridine

Cat. No.: B1273223

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This guide provides immediate, essential safety protocols and logistical plans for handling **2,3,4,6-Tetrafluoropyridine** (CAS No. 3512-13-8). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Disclaimer: A specific Safety Data Sheet (SDS) for **2,3,4,6-Tetrafluoropyridine** was not located. The information herein is compiled from a safety summary for this specific chemical and supplemented with data from the closely related isomer, 2,3,5,6-Tetrafluoropyridine, which is expected to have similar properties. Always conduct a thorough risk assessment before beginning any work.

Chemical Identification and Properties

Property	Value
Chemical Name	2,3,4,6-Tetrafluoropyridine
CAS Number	3512-13-8
Molecular Formula	C ₅ HF ₄ N
Molecular Weight	151.06 g/mol
Appearance	Clear, colorless to yellow liquid
Boiling Point	88-90°C

Hazard Identification and Classification

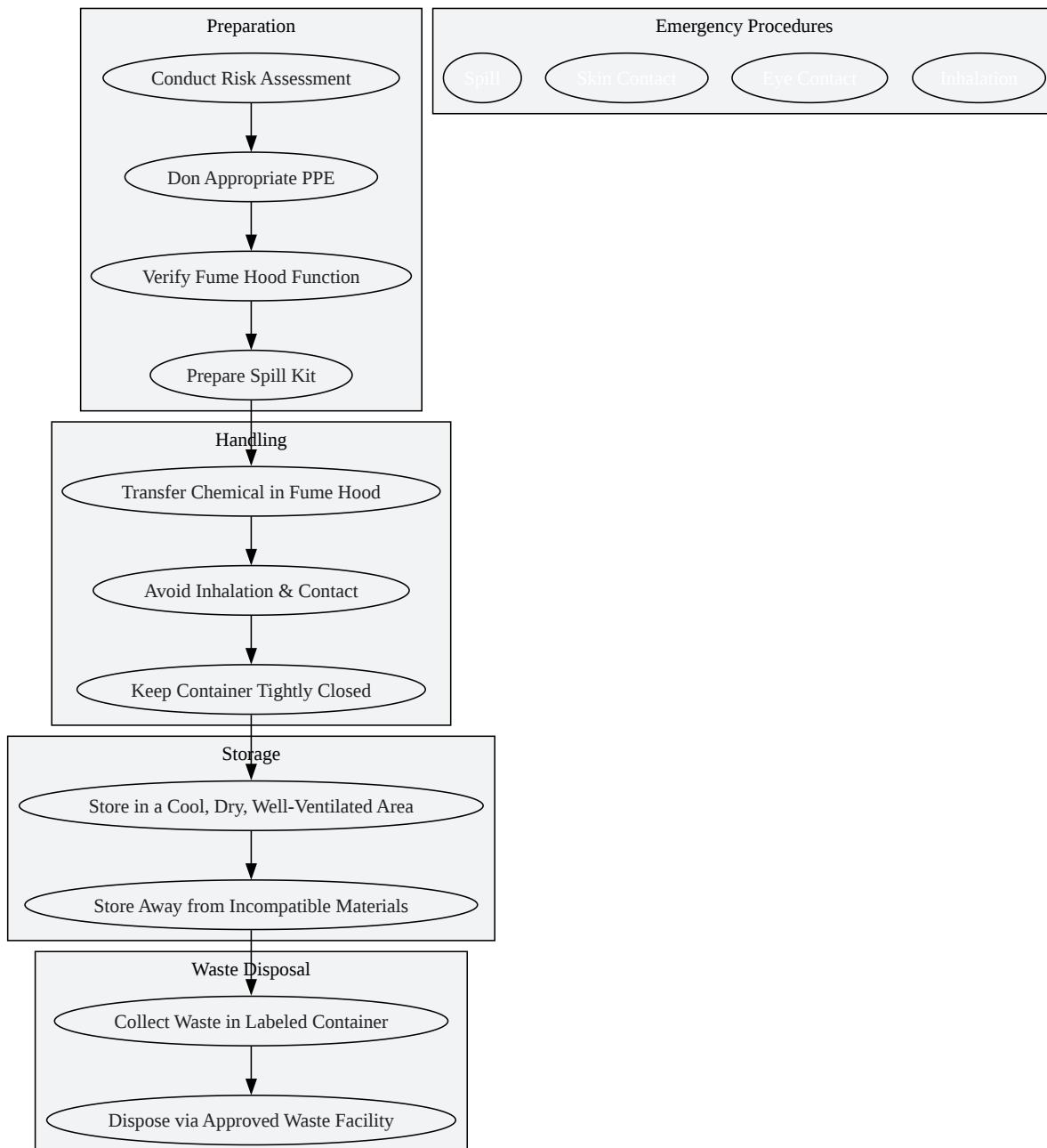
2,3,4,6-Tetrafluoropyridine is classified as a corrosive substance.[1] It can cause severe skin burns, serious eye damage, and respiratory irritation upon inhalation.[1] The following hazard classifications are based on its isomer, 2,3,5,6-Tetrafluoropyridine, and should be considered highly probable for **2,3,4,6-Tetrafluoropyridine**.

Hazard Class	GHS Code	Description
Flammable Liquid	H226	Flammable liquid and vapor
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	H335	May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory for handling this chemical.

Protection Type	Recommended Equipment
Eye/Face	Safety goggles with side shields or a full-face shield.[1]
Skin/Body	Chemical-resistant lab coat or apron.[1]
Hand	Chemical-resistant gloves (e.g., nitrile or neoprene).[1]
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood.[1] If vapors are generated, a respirator is required.

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Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Conduct a comprehensive risk assessment for the planned experiment.
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Assemble all necessary PPE as detailed in the table above.
 - Locate the nearest emergency eyewash station and safety shower.
 - Prepare a spill kit with appropriate absorbent material for halogenated organic compounds.
- Handling and Use:
 - All handling of **2,3,4,6-Tetrafluoropyridine** must be conducted within a chemical fume hood to minimize vapor exposure.[[1](#)]
 - Ground and bond containers and receiving equipment to prevent static discharge, as the compound is flammable.
 - Use non-sparking tools.
 - Avoid direct contact with skin, eyes, and clothing.[[1](#)]
 - Keep the container tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from sources of ignition.[[1](#)]
 - Keep containers tightly sealed.
 - Store away from incompatible materials.

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Plan

Spill Response:

- Small Spills (in a fume hood):
 - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
 - Collect the absorbed material into a designated, labeled hazardous waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills (or any spill outside a fume hood):
 - Evacuate the immediate area.
 - Alert others and prevent entry.
 - If safe to do so, increase ventilation and shut off ignition sources.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.

Waste Disposal:

- Dispose of waste **2,3,4,6-Tetrafluoropyridine** and any contaminated materials through an approved and licensed hazardous waste disposal facility.[2]
- Collect waste in a clearly labeled, sealed, and compatible container.
- Do not dispose of this chemical down the drain or with general waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. The precautionary statement P501 advises disposing of contents/container to an approved waste disposal plant.[2]

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References

- 1. nbinno.com [nbinno.com]
- 2. benchchem.com [benchchem.com]
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